

# An In-depth Technical Guide to the Safety and Handling of 3-Bromobenzophenone

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## Compound of Interest

Compound Name: 3-Bromobenzophenone

Cat. No.: B087063

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for all chemical reagents is paramount. This guide provides a comprehensive overview of the safety precautions, hazard classifications, and handling procedures for **3-Bromobenzophenone** (CAS No. 1016-77-9). Due to a limited amount of specific toxicological data for this compound, a cautious approach is strongly advised, treating it as a substance with potential hazards.

## Physicochemical and Hazard Identification

**3-Bromobenzophenone** is a white to light yellow crystalline solid.<sup>[1][2]</sup> A summary of its key physical and chemical properties is provided in the table below.

Table 1: Physical and Chemical Properties of **3-Bromobenzophenone**

Property	Value	Reference(s)
Chemical Formula	C <sub>13</sub> H <sub>9</sub> BrO	[3][4]
Molecular Weight	261.11 g/mol	[3]
CAS Number	1016-77-9	[3][4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	74.5-77.5 °C	
Boiling Point	347.5°C (rough estimate)	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, acetone, and dichloromethane.	[1]
Flash Point	87.3°C	[1]

## Hazard Classification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Bromobenzophenone** is classified as an irritant.[3][5] The table below summarizes the GHS hazard information.

Table 2: GHS Hazard Classification for **3-Bromobenzophenone**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	Irritant	<a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Warning	Irritant	<a href="#">[3]</a>
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	Warning	Irritant	<a href="#">[3]</a>

Precautionary Statements:[\[3\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash face, hands and any exposed skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor if you feel unwell.

- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

Detailed toxicological data for **3-Bromobenzophenone** is not readily available in the public domain. No specific LD50 (lethal dose, 50%) values for oral, dermal, or inhalation routes of exposure have been established. Furthermore, there is no data available regarding its potential for carcinogenicity, mutagenicity, or reproductive toxicity.[6]

However, studies on the broader class of benzophenones indicate potential health concerns. Benzophenone itself is classified by the International Agency for Research on Cancer (IARC) as "possibly carcinogenic to humans (Group 2B)".[7] Animal studies on benzophenone have shown it to be a target for liver and kidney toxicity.[8][9] Given the structural similarity, it is prudent to handle **3-Bromobenzophenone** with a high degree of caution.

Table 3: Available Toxicological Data for Benzophenone and Related Compounds

Compound	Test	Species	Route	Result	Reference(s)
Benzophenone	Carcinogenicity	Human	-	IARC Group 2B: Possibly carcinogenic	[7]
Benzophenone	Chronic Toxicity	Rat	Oral (feed)	Liver and kidney toxicity observed	[8][9]
4-Bromobenzophenone	Acute Toxicity (LD50)	Mouse	Intraperitoneal	100 mg/kg	[10]
Benzophenone-3	Aquatic Toxicity (EC50, 96h)	Chlorella vulgaris	-	-	[11]
Benzophenone-3	Aquatic Toxicity (LC50, 48h)	Daphnia magna	-	1.9 mg/L	[11]

## Experimental Protocols for Safety Assessment

Specific experimental protocols for the safety and toxicity testing of **3-Bromobenzophenone** are not detailed in the available literature. However, the safety assessment of benzophenone and its derivatives, as outlined in reports from organizations like the National Toxicology Program (NTP) and the Cosmetic Ingredient Review (CIR), typically involves a battery of standardized tests.[8][9][12] These assessments generally include:

- **Acute Toxicity Studies:** To determine the short-term effects of a single high dose of the substance. These studies establish the LD50 values through oral, dermal, and inhalation routes in animal models (e.g., rats, mice).
- **Skin and Eye Irritation/Corrosion Studies:** Typically conducted on rabbits to assess the potential for a substance to cause irritation or damage upon contact with the skin and eyes.

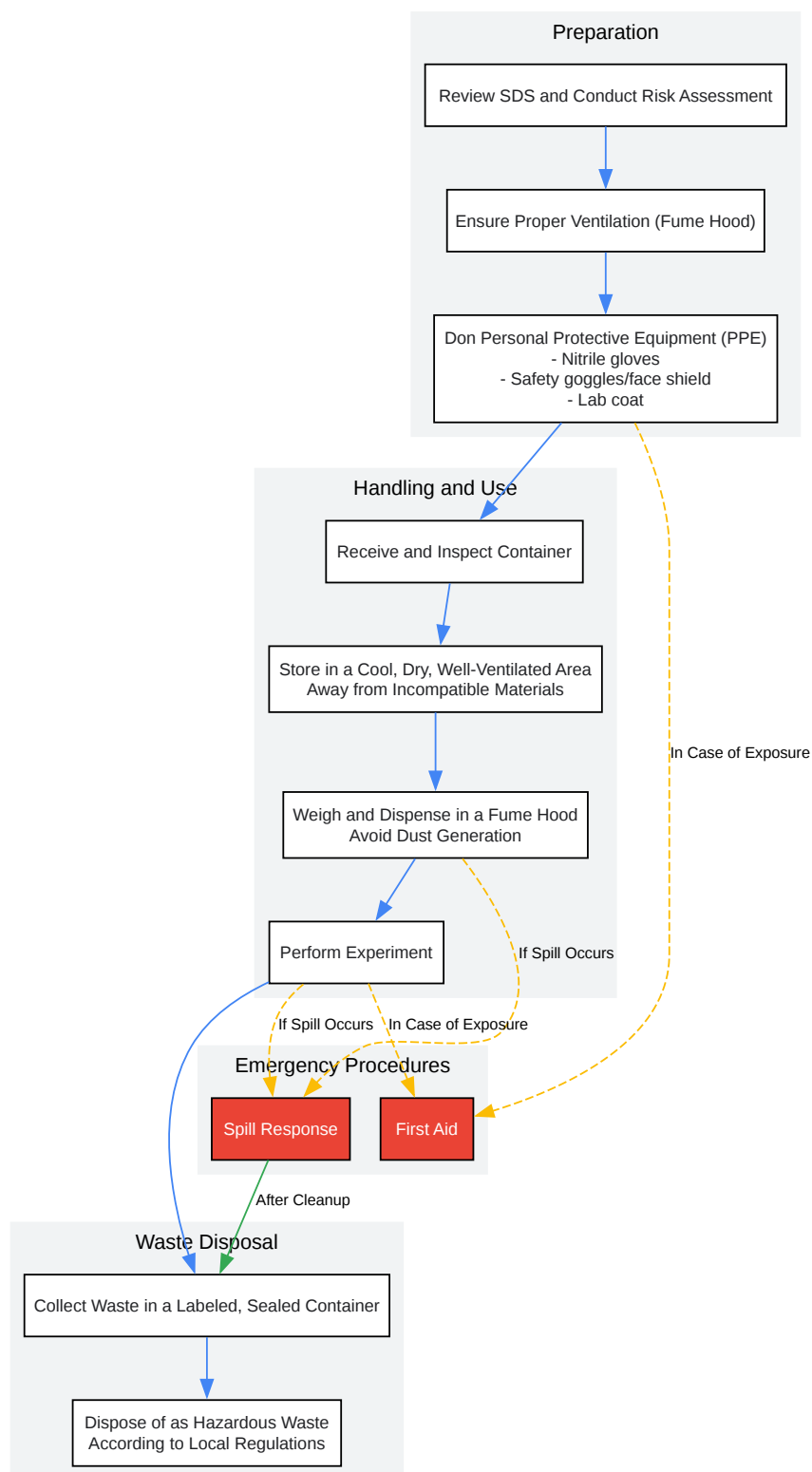
- **Skin Sensitization Studies:** To evaluate the potential of a substance to cause an allergic skin reaction. The guinea pig maximization test or the local lymph node assay (LLNA) are common methods.
- **Genotoxicity Assays:** A series of in vitro and in vivo tests to determine if a substance can damage genetic material. These may include the Ames test (bacterial reverse mutation assay), chromosome aberration tests in mammalian cells, and the in vivo micronucleus assay in rodents.
- **Repeated Dose Toxicity Studies:** These studies involve administering the substance to animals for an extended period (e.g., 28 or 90 days) to identify target organs for toxicity and to establish a No-Observed-Adverse-Effect Level (NOAEL).
- **Carcinogenicity Bioassays:** Long-term studies (typically 2 years) in rodents to assess the cancer-causing potential of a substance.
- **Reproductive and Developmental Toxicity Studies:** To evaluate the potential effects on fertility, pregnancy, and fetal development.

Given the data gaps for **3-Bromobenzophenone**, conducting such studies would be necessary for a complete risk assessment.

## Safe Handling and Emergency Procedures

The following workflow outlines the key steps for the safe handling of **3-Bromobenzophenone** in a laboratory setting.

## Safe Handling Workflow for 3-Bromobenzophenone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Bromobenzophenone**.

### Spill Response:

In the event of a spill, evacuate the area and ensure adequate ventilation.<sup>[6]</sup> Wearing appropriate PPE, sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.<sup>[6]</sup>

### First Aid Measures:<sup>[6]</sup>

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

## Storage and Disposal

### Storage:

Store **3-Bromobenzophenone** in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[2]</sup><sup>[13]</sup> Keep it away from strong oxidizing agents.<sup>[2]</sup>

### Disposal:

Dispose of **3-Bromobenzophenone** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.<sup>[6]</sup> Do not allow the product to enter drains.<sup>[6]</sup>

In conclusion, while **3-Bromobenzophenone** is a valuable reagent in research and development, its handling requires strict adherence to safety protocols. The irritant nature of the compound is well-documented, and the lack of comprehensive toxicological data necessitates a conservative approach to its management in the laboratory. By following the guidelines outlined in this document, researchers can minimize their risk of exposure and ensure a safe working environment.



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Address: 3281 E Guasti Rd

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